# 4'-Methoxypropiophenone-methyl-d3 proper disposal procedures

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *4'-Methoxypropiophenone-methyl-d3* |
| *CAS No.:* | *89717-81-7* |
| *Cat. No.:* | *B018722* |

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Topic: **4'-Methoxypropiophenone-methyl-d3** Proper Disposal Procedures Content Type: Operational Technical Guide Audience: Senior Researchers, Lab Managers, EHS Officers

## Risk Assessment & Characterization

Executive Summary: **4'-Methoxypropiophenone-methyl-d3** is a stable isotope-labeled derivative of 4'-methoxypropiophenone. While the deuterium labeling (d3) renders it non-radioactive, the parent structure is a DEA List I Chemical (precursor to methcathinone analogs). Therefore, disposal protocols must satisfy two regulatory frameworks simultaneously: EPA RCRA (chemical safety) and DEA (diversion control).

Critical Distinction:

- Is it Radioactive?NO. It contains stable deuterium isotopes. Do not dispose of this in radioactive waste streams (decay-in-storage or rad-waste), as this incurs unnecessary costs and regulatory confusion.

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- Is it Regulated?YES. As a chemical precursor analog, it must be destroyed via thermal oxidation (incineration) to prevent any potential illicit recovery.

## Physicochemical Hazard Profile

| Property | Data | Operational Implication |
|---|---|---|
| Physical State | Solid/Liquid (MP: 27–29 °C) | May exist as a supercooled liquid or fused solid. Do not attempt to pour if solidified; gently warm (<40°C) or dissolve in solvent before transfer. |
| Flash Point | ~61 °C (142 °F) | Classified as Combustible. High risk of vapor ignition if heated. |
| RCRA Code | D001 (Ignitable) | Must be segregated into "Flammable/Ignitable" waste streams. |
| Solubility | Organic Solvents (Ethanol, DMSO) | Incompatible with aqueous waste streams. |
| DEA Status | List I Precursor (Parent) | Zero-tolerance for drain disposal. Total destruction required. |

## Pre-Disposal Stabilization & Segregation

The "Self-Validating" System: To ensure safety and compliance, the waste generation process must be self-validating. The label on the flask must match the entry in your inventory log, which must match the waste manifest. If these three do not align, the disposal chain is broken.

Step 1: Chemical Solubilization (If Solid) If the neat standard has solidified in the vial:

- Add a small volume of compatible non-halogenated solvent (e.g., Acetone, Methanol, or Ethanol).

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- Vortex until fully dissolved. Rationale: Solids can clog waste container openings and create "hot spots" in incineration feeds.

Step 2: Waste Stream Segregation Segregate this compound into Non-Halogenated Organic Solvent waste.

- COMPATIBLE: Acetone, Methanol, Acetonitrile, Toluene, Hexane.
- INCOMPATIBLE (DO NOT MIX): Oxidizers (Nitric Acid, Peroxides), Halogenated Solvents (DCM, Chloroform - unless your facility combines halogenated/non-halogenated, but separation is best practice for cost).

Step 3: Container Selection

- Material: HDPE (High-Density Polyethylene) or Borosilicate Glass.
- Closure: Vented cap recommended if mixed with volatile solvents to prevent pressure buildup.

## The Disposal Workflow (Step-by-Step)

This workflow ensures a closed loop from the laboratory bench to final thermal destruction.




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Figure 1: Chain of Custody for **4'-Methoxypropiophenone-methyl-d3** disposal, emphasizing inventory reconciliation due to precursor status.

## Detailed Protocol:

- Inventory Deduction (Critical): Before disposal, update your controlled substance/precursor logbook. Note the mass disposed of and the reason (e.g., "Expired," "Contaminated").
- Transfer: Pour the solubilized waste into the Non-Halogenated Organic waste container.
- Rinsing: Triple-rinse the original vial with acetone. Add rinsate to the same waste container.
- Defacing: Remove or deface the original manufacturer label on the empty vial to prevent confusion. Dispose of the empty glass vial in the "Broken Glass/Sharps" container (if chemically clean) or "Solid Hazardous Waste" (if residue remains).
- Labeling:
  - DO NOT use abbreviations (e.g., "4-MP-d3").
  - MUST USE: "**4'-Methoxypropiophenone-methyl-d3** solution in Acetone."
  - Hazard Tags: Check "Flammable" and "Irritant."

# Regulatory Compliance & Documentation

## DEA (Drug Enforcement Administration) Considerations

Although this specific isotope (d3) is a research chemical, its skeleton is a List I Chemical.

- Requirement: You must be able to account for every milligram purchased.
- Audit Trail: If audited, you must show that the mass missing from your inventory was transferred to a certified waste vendor. Keep the Waste Manifest signed by the vendor as proof of destruction.

## EPA (Environmental Protection Agency) Considerations

- Waste Code:D001 (Ignitable Characteristic).
- Satellite Accumulation: Store in a closed container at or near the point of generation. Do not move to a central waste room until the container is full or ready for pickup.

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- Time Limit: Once the container is full (or dated), it must be moved to the Central Accumulation Area and shipped off-site within 90 days (for Large Quantity Generators) or 180 days (for Small Quantity Generators).

## Emergency Procedures

| Scenario | Immediate Action |
|---|---|
| Spill (Benchtop) | 1. Isolate area. Remove ignition sources.2.[1][2][3] Absorb with inert material (vermiculite or spill pads).3. Place used absorbents in a sealed bag labeled "Hazardous Waste - Solid Debris." |
| Skin Contact | Wash with soap and water for 15 minutes. The compound is an irritant and can be absorbed.[4] |
| Fire | Use CO2 or Dry Chemical extinguishers.[1][2][3][4][5] Do not use a water jet (may spread the organic liquid). |

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